

# Operational Safety & Reactivity Profile: 2,2'-Bi-1,3,2-dioxaborinane

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## Compound of Interest

Compound Name: 2,2'-Bi-1,3,2-dioxaborinane

CAS No.: 13826-25-0

Cat. No.: B11940745

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Common Name: Bis(neopentyl glycolato)diboron (

) CAS No: 201733-56-4<sup>[1]</sup>

## Part 1: Chemical Identity & Strategic Utility<sup>[2]</sup>

**2,2'-Bi-1,3,2-dioxaborinane** is a diboron reagent primarily utilized in palladium-catalyzed Miyaura borylation reactions to convert aryl halides into aryl boronic esters. While functionally similar to the ubiquitous Bis(pinacolato)diboron (

),

offers distinct advantages in atom economy and hydrolytic profile.

### The "Why" Behind the Reagent (Expert Insight)

Researchers often default to

, but

is a superior choice when the downstream target is a free boronic acid.

- Atom Economy:

(MW 225.289) is lighter than

(MW 253.94), offering a higher boron mass percentage per gram of reagent.

- Reactivity Differentiator: The neopentyl glycol backbone renders the resulting boronic ester more susceptible to hydrolysis than the sterically bulky pinacol ester. This makes

the preferred reagent when the isolation of the boronic ester is not the final goal, but rather an intermediate to the boronic acid or a subsequent Suzuki coupling where rapid transmetallation is required.

## Physical Property Matrix

| Property             | Data  | Operational Implication  |
|----------------------|---|--|
| Appearance           | White to off-white solid                                | Visual purity check: Yellowing indicates oxidation.                                |
| Melting Point        | 180.5 – 184.5 °C  | High thermal stability allows for high-temperature reflux (e.g., in DMSO/Dioxane). |
| Solubility           | Soluble: DMSO, DMF, Toluene,<br>THF<br>Insoluble: Water | Requires anhydrous organic solvents for reaction; precipitates in aqueous workup.  |
| Moisture Sensitivity | Hydrolytically unstable over time                       | Must be stored under inert gas (Argon/Nitrogen) to prevent B-B bond degradation.   |

## Part 2: Hazard Identification & Toxicology (The "Why" Behind the Safety)

While classified as a GHS "Warning" substance, the safety profile of

requires nuanced handling due to its physical form and decomposition products.

## GHS Classification Table

| Hazard Code | Description                      | Prevention Strategy  |
|-------------|----------------------------------|--|
| H315        | Causes skin irritation           | Permeation Risk: Boron compounds can cross the dermis.[4] Use Nitrile gloves (min 0.11mm thickness).                 |
| H319        | Causes serious eye irritation    | Particulate Risk: Fine dust generates basic neopentyl glycol upon contact with ocular moisture. Wear safety goggles. |
| H335        | May cause respiratory irritation | Inhalation Risk: Use a fume hood. If weighing >10g, use a P95 dust mask to prevent mucous membrane hydrolysis.       |

## Critical Hazard: Dust Explosion Potential

Like many organic solids with high melting points and carbon backbones, finely divided dust can form explosive mixtures in air.

- Control: Ground all weighing equipment. Avoid rapid pouring that generates static discharge.

## Part 3: Strategic Application (The Protocol)

Workflow: Palladium-Catalyzed Borylation of Aryl Halides Objective: Synthesis of Aryl-B(neop) via C-H Activation or Halide Displacement.

This protocol incorporates self-validating checkpoints to ensure reaction integrity and operator safety.

### Step 1: Reagent Preparation (Inert Atmosphere)

- Reagents: Aryl Halide (1.0 equiv),  
(1.1 equiv), KOAc (3.0 equiv), Pd(dppf)Cl<sub>2</sub> (3-5 mol%).
- Solvent: Anhydrous 1,4-Dioxane or DMSO.

- Safety Check: Degas solvent before adding the catalyst. Oxygen degrades the Pd(0) active species and oxidizes the diboron reagent.

## Step 2: Reaction Initiation

- Charge solid reagents ( , Base, Catalyst) into a dry flask.
- Evacuate and backfill with Argon (3 cycles).
- Inject degassed solvent.
- Validation Point (Color): The mixture should turn a dark red/brown (characteristic of Pd(II) in solution). If the solution turns black immediately and precipitates, the catalyst may have decomposed (palladium black formation).

## Step 3: Thermal Activation

- Heat to 80-100°C.
- Mechanism: The reaction proceeds via the oxidative addition of the aryl halide to Pd(0), followed by transmetallation with .
- Validation Point (TLC/LCMS): Monitor the disappearance of the Aryl Halide. Note: The product (Aryl-B(neop)) will be more polar than the starting halide but less polar than the boronic acid.

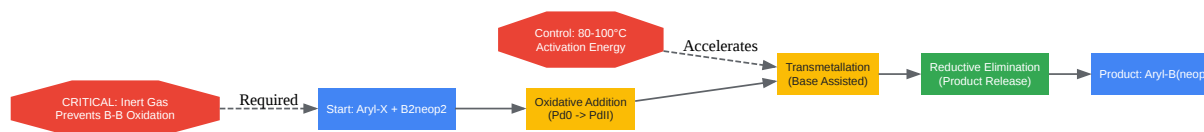
## Step 4: Workup & Quenching

- Cool to room temperature.[5]
- Filter through a pad of Celite to remove inorganic salts (KOAc/KX) and Palladium residues.
- Safety Check: Do not dispose of the Celite pad in general trash; it contains heavy metals.

## Part 4: Visualization of Workflows

## Diagram 1: Mechanistic Pathway & Safety Nodes

This diagram illustrates the catalytic cycle, highlighting where safety controls (Inert Gas, Temperature) intersect with chemical reactivity.

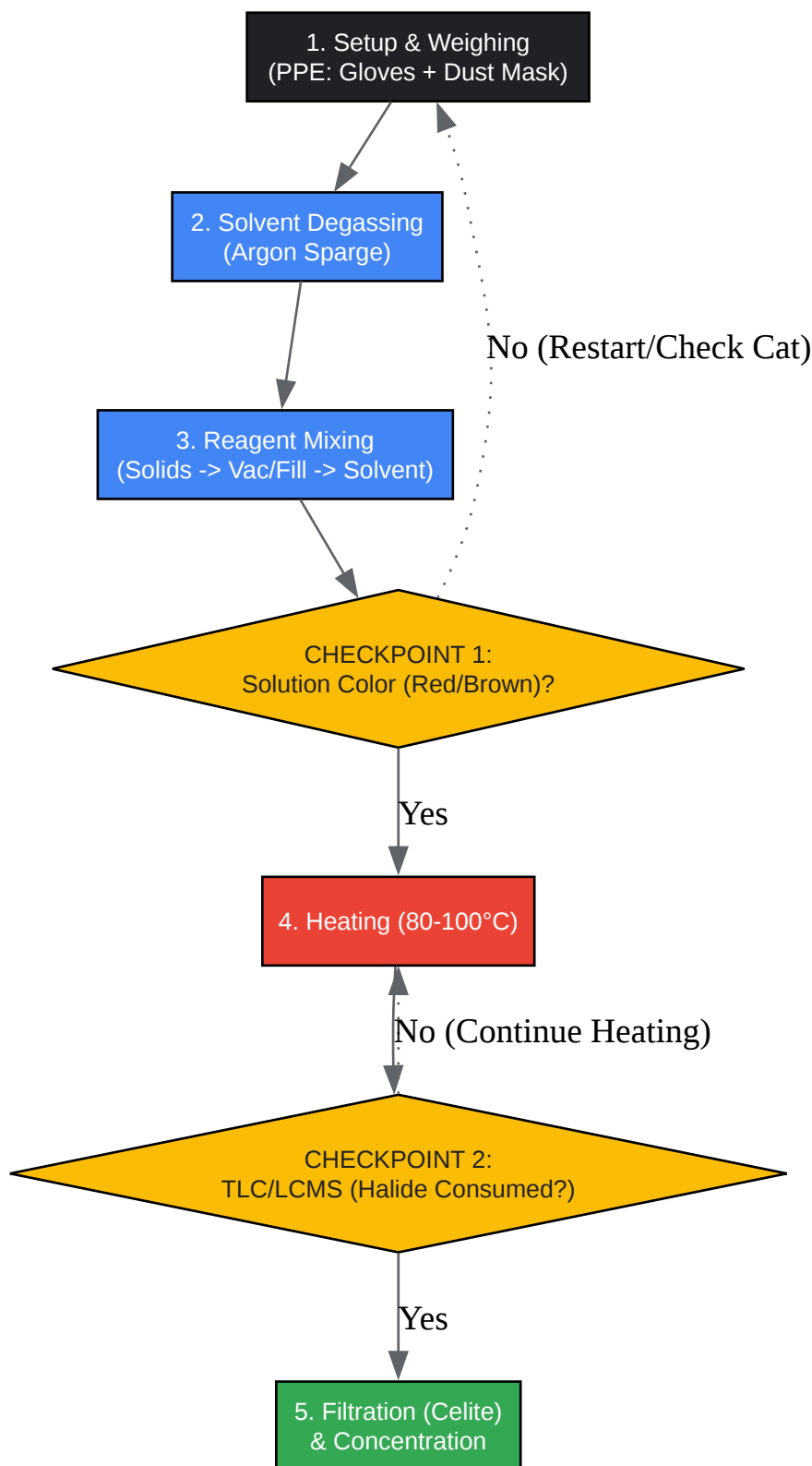


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Caption: The Pd-catalyzed cycle requires strict oxygen exclusion (Red Node) to prevent reagent degradation during the Transmetalation step.

## Diagram 2: Operational Workflow with Validation

A step-by-step guide for the researcher, emphasizing the "Self-Validating" checkpoints.



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Caption: Operational flowchart including visual and analytical checkpoints to prevent wasted time on failed reactions.

## Part 5: Emergency Response & Storage

### Fire Fighting Measures

- Media: Dry chemical, , water spray, or alcohol-resistant foam.
- Specific Hazard: Burning produces Boron Oxides ( ) smoke, which is a respiratory irritant. Firefighters must wear SCBA.
- Contraindication: Do not use high-pressure water jets that may scatter the light powder, increasing dust explosion risk.

### Accidental Release (Spill)

- Evacuate: Remove ignition sources.
- PPE: Wear N95/P95 mask and goggles.
- Containment: Sweep up dry to avoid hydrolysis. If wet cleaning is necessary, use inert absorbents (vermiculite).
- Disposal: Incineration in a chemical waste facility equipped with scrubbers (for Boron/Carbon combustion).

### Storage Protocol

- Temperature: Room temperature (15-25°C).
- Atmosphere: Store under Argon or Nitrogen.
- Incompatibility: Keep away from strong oxidizing agents and water.

## References

- Ishiyama, T., & Miyaura, N. (2000). Chemistry of Group 13 Element-Transition Metal Linkage: Synthesis and Reactivity of Boryl- and Alyl-Metal Complexes. Journal of Organometallic Chemistry. Retrieved from [[Link](#)]

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## Sources

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